

In-Depth Technical Guide: The Crystal Structure of 2,4-Dimethoxybenzoic Acid

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Compound of Interest

Compound Name: 2,4-Dimethoxybenzoic acid

CAS No.: 91-52-1

Cat. No.: B146711

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **2,4-Dimethoxybenzoic acid**, a compound of interest in various scientific fields, including materials science and biological research. This document details the crystallographic data, experimental protocols for its determination, and a logical workflow of the structural analysis process.

Core Crystallographic Data

The crystal structure of **2,4-Dimethoxybenzoic acid** has been determined by single-crystal X-ray diffraction. The crystallographic data is summarized in the table below, based on the deposition to the Cambridge Crystallographic Data Centre (CCDC) with the deposition number 237939.

Parameter	Value
Empirical Formula	C ₉ H ₁₀ O ₄
Formula Weight	182.17
CCDC Deposition No.	237939
Crystal System	Monoclinic
Space Group	P2 ₁ /n
Unit Cell Dimensions	a = 7.002(2) Å b = 14.945(9) Å c = 7.719(4) Å
$\alpha = 90^\circ \beta = 115.44(3)^\circ \gamma = 90^\circ$	
Cell Volume	729.4(6) Å ³
Z	4
Calculated Density	1.658 Mg/m ³
Temperature	100(2) K
Radiation Wavelength	0.71073 Å (Mo K α)
Final R-factor (I > 2 σ (I))	R ₁ = 0.046

Experimental Protocols

The determination of the crystal structure of **2,4-Dimethoxybenzoic acid** involves several key stages, from sample preparation to data analysis. The following protocols are based on the information inferred from the crystallographic data and standard laboratory practices for small organic molecules.

Synthesis and Crystallization

2,4-Dimethoxybenzoic acid is a commercially available compound. For the purpose of single-crystal X-ray diffraction, a high-purity sample is required. Recrystallization is a common method to obtain single crystals of suitable quality.

Representative Recrystallization Protocol:

- Solvent Selection: A suitable solvent or solvent system is chosen in which **2,4-Dimethoxybenzoic acid** has moderate solubility. For many benzoic acid derivatives, solvents such as ethanol, methanol, acetone, or mixtures with water are effective.
- Dissolution: The compound is dissolved in a minimal amount of the chosen hot solvent to create a saturated or near-saturated solution.
- Slow Cooling: The hot solution is allowed to cool down to room temperature slowly and undisturbed. This slow cooling process reduces the rate of nucleation and promotes the growth of larger, well-ordered crystals.
- Crystal Harvesting: Once crystals of a suitable size (typically > 0.1 mm in all dimensions) have formed, they are carefully harvested from the mother liquor.
- Drying: The harvested crystals are gently dried to remove any residual solvent before mounting for X-ray diffraction.

X-ray Data Collection and Structure Refinement

The following is a generalized protocol for single-crystal X-ray diffraction data collection and structure refinement.

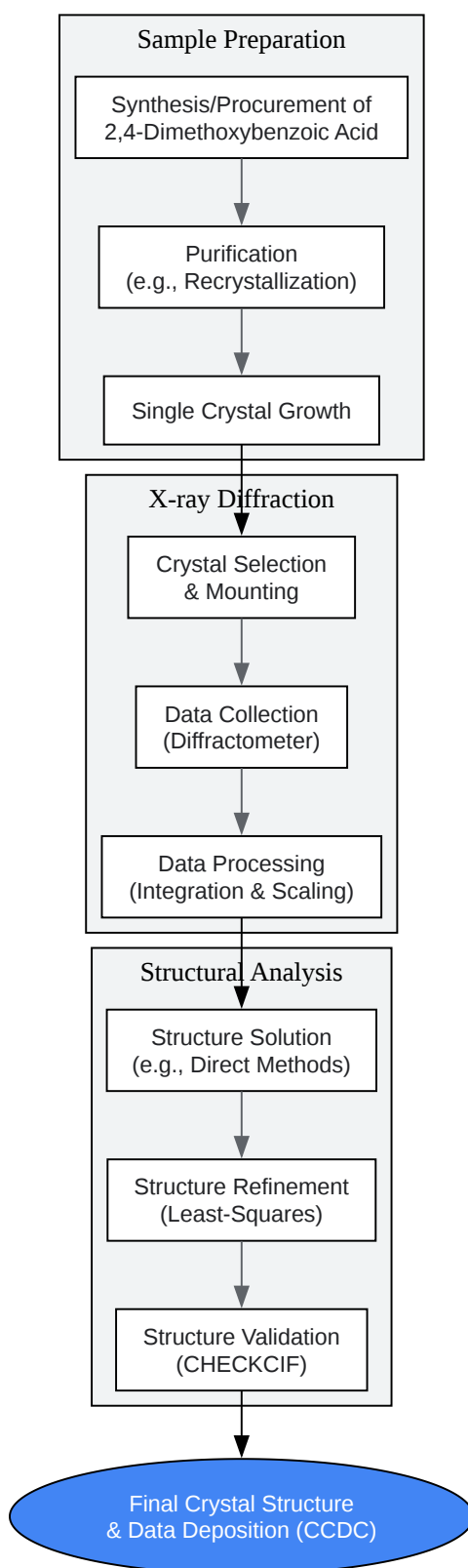
- Crystal Mounting: A single crystal of **2,4-Dimethoxybenzoic acid** is carefully selected under a microscope and mounted on a goniometer head, typically using a cryoprotectant oil and flash-cooled in a stream of cold nitrogen gas to the data collection temperature (in this case, 100 K).
- Data Collection: The mounted crystal is placed on a diffractometer equipped with a suitable X-ray source (e.g., Mo K α radiation) and a detector. A series of diffraction images are collected as the crystal is rotated through a range of angles.
- Data Processing: The collected diffraction data are processed to determine the unit cell parameters, space group, and the intensities of the individual reflections. This step involves integration of the diffraction spots and correction for various experimental factors (e.g., Lorentz and polarization effects, absorption).

- **Structure Solution:** The crystal structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions.
- **Structure Refinement:** The initial structural model is refined against the experimental diffraction data using full-matrix least-squares methods. This iterative process adjusts the atomic coordinates, and thermal parameters to minimize the difference between the observed and calculated structure factors. Hydrogen atoms are typically located from the difference Fourier map and refined isotropically.
- **Validation:** The final refined crystal structure is validated using tools like CHECKCIF to ensure its geometric and crystallographic reasonability.

Logical Workflow

The process of determining the crystal structure of a small molecule like **2,4-**

Dimethoxybenzoic acid follows a well-defined logical workflow, from sample preparation to the final structural analysis.



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Caption: Workflow for Single-Crystal X-ray Structure Determination.

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